

# A Comparative Spectroscopic Guide to 2-((4-Chlorophenyl)sulfonyl)acetohydrazide

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## Compound of Interest

Compound Name:	2-((4-Chlorophenyl)sulfonyl)acetohydrazide
CAS No.:	36107-11-6
Cat. No.:	B1622355

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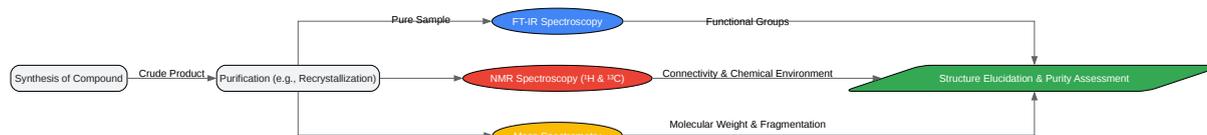
This guide provides a comprehensive spectroscopic characterization of **2-((4-Chlorophenyl)sulfonyl)acetohydrazide**, a molecule of interest in medicinal chemistry and drug development. While direct and complete experimental datasets for this specific compound are not readily available in public literature, this guide synthesizes foundational spectroscopic principles and comparative data from closely related structural analogs to provide a robust predictive analysis. This approach, rooted in established spectroscopic correlations, offers researchers a reliable framework for the identification and characterization of this and similar molecules.

The structural framework of **2-((4-Chlorophenyl)sulfonyl)acetohydrazide** incorporates a sulfonamide, a hydrazide, and a 4-chlorophenyl group. Understanding the characteristic spectroscopic signatures of these individual moieties is paramount to interpreting the spectrum of the entire molecule. This guide will delve into the expected Fourier-Transform Infrared (FT-IR) absorptions, Nuclear Magnetic Resonance (NMR) chemical shifts, and Mass Spectrometry (MS) fragmentation patterns.

## The Logic of Spectroscopic Characterization

The workflow for characterizing a novel or synthesized compound like **2-((4-Chlorophenyl)sulfonyl)acetohydrazide** is a systematic process. Each spectroscopic

technique provides a unique piece of the structural puzzle.



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